

# Application Notes and Protocols for Radiolabeling of 2-Aminoacetic Acid (Glycine)

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## Compound of Interest

Compound Name: 2-aminoacetic acid

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These application notes provide detailed protocols for the radiolabeling of **2-aminoacetic acid** (glycine) with common radioisotopes: Carbon-11 ( $[^{11}\text{C}]$ ), Carbon-14 ( $[^{14}\text{C}]$ ), and Tritium ( $[^3\text{H}]$ ). This document includes experimental procedures, data presentation in tabular format for easy comparison, and diagrams of relevant biochemical pathways and experimental workflows.

## Introduction

Radiolabeled glycine is a valuable tracer used in various research and clinical applications, particularly in metabolic studies and positron emission tomography (PET) imaging.<sup>[1]</sup> Glycine's role as a fundamental amino acid makes it an excellent probe for investigating protein synthesis, one-carbon metabolism, and neurotransmission.<sup>[2]</sup> The choice of radioisotope depends on the specific application, with short-lived isotopes like  $^{11}\text{C}$  being ideal for *in vivo* imaging and long-lived isotopes like  $^{14}\text{C}$  and  $^3\text{H}$  being suitable for *in vitro* assays and metabolic fate studies.<sup>[3][4]</sup>

## Quantitative Data Summary

The following table summarizes typical quantitative data for the radiolabeling of glycine with different isotopes. These values can vary based on the specific synthesis setup and conditions.

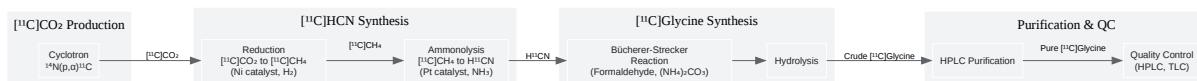
Radioisotope	Labeling Method	Radiochemical Yield (RCY)	Specific Activity (SA)	Radiochemical Purity (RCP)	Synthesis Time
Carbon-11 ( $[^{11}\text{C}]$ )	Bücherer-Strecker Synthesis	35% (decay-corrected) <sup>[5]</sup> [6]	11.1 GBq/ $\mu\text{mol}$ (carrier-added) <sup>[6]</sup>	> 98% <sup>[5]</sup>	30-35 minutes <sup>[5][6]</sup>
Carbon-14 ( $[^{14}\text{C}]$ )	From $[^{14}\text{C}]$ Acetic Acid	High-yielding (specific % not cited) <sup>[4]</sup>	Up to 4.44 GBq/mmol (120 mCi/mmol)	> 98% (typical for commercial products)	Several hours to days
Tritium ( $[^3\text{H}]$ )	Catalytic Exchange with $^3\text{H}_2$ Gas	Variable	27-31 Ci/mmol	> 97% (typical for commercial products)	Several hours to days

## Experimental Protocols

### Radiolabeling of Glycine with Carbon-11 ( $[^{11}\text{C}]$ Glycine)

This protocol is based on the Bücherer-Strecker synthesis.<sup>[5][6]</sup>

Workflow for  $[^{11}\text{C}]$ Glycine Synthesis:



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Caption: Workflow for the synthesis of  $[^{11}\text{C}]$ Glycine.

Materials and Reagents:

- $[^{11}\text{C}]$ Carbon Dioxide ( $[^{11}\text{C}]\text{CO}_2$ ) produced from a cyclotron
- Nickel catalyst
- Platinum catalyst
- Ammonia ( $\text{NH}_3$ ) gas
- Formaldehyde solution
- Ammonium carbonate ( $(\text{NH}_4)_2\text{CO}_3$ )
- Hydrochloric acid (HCl)
- High-purity water
- Reagents for HPLC mobile phase (e.g., water, acetonitrile, trifluoroacetic acid)[[7](#)]

**Procedure:**

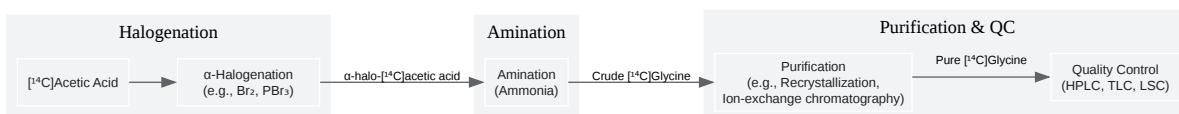
- Production of  $[^{11}\text{C}]$ Hydrogen Cyanide ( $\text{H}^{11}\text{CN}$ ):
  - $[^{11}\text{C}]\text{CO}_2$  is produced via the  $^{14}\text{N}(\text{p},\alpha)^{11}\text{C}$  nuclear reaction in a cyclotron.
  - The  $[^{11}\text{C}]\text{CO}_2$  is reduced to  $[^{11}\text{C}]$ methane ( $[^{11}\text{C}]\text{CH}_4$ ) by passing it over a nickel catalyst with hydrogen gas.[[8](#)]
  - $[^{11}\text{C}]\text{CH}_4$  is then reacted with ammonia over a platinum catalyst at high temperature (e.g., 920°C) to produce  $\text{H}^{11}\text{CN}$ .[[8](#)]
- Bücherer-Strecker Synthesis of  $[^{11}\text{C}]$ Glycine:
  - The gaseous  $\text{H}^{11}\text{CN}$  is trapped in a reaction vessel containing an aqueous solution of formaldehyde and ammonium carbonate.[[5](#)]
  - The reaction mixture is heated to form the intermediate hydantoin.
  - The hydantoin is then hydrolyzed with a strong acid (e.g., HCl) at elevated temperature to yield  $[^{11}\text{C}]$ glycine.[[6](#)]

- Purification:
  - The resulting solution is purified by preparative high-performance liquid chromatography (HPLC) using a suitable column (e.g., reversed-phase C18).[7][9]
  - The fraction containing [<sup>11</sup>C]glycine is collected.
- Quality Control:
  - The radiochemical purity of the final product is determined by analytical HPLC.[7]
  - The identity of the product is confirmed by co-elution with a non-radioactive glycine standard.[10]
  - Specific activity is calculated based on the amount of radioactivity and the mass of glycine.

## Radiolabeling of Glycine with Carbon-14 ([<sup>14</sup>C]Glycine)

This protocol describes a general method for the synthesis of [<sup>14</sup>C]glycine from [<sup>14</sup>C]acetic acid. [4]

Workflow for [<sup>14</sup>C]Glycine Synthesis:



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Caption: Workflow for the synthesis of [<sup>14</sup>C]Glycine.

Materials and Reagents:

- [1-<sup>14</sup>C] or [2-<sup>14</sup>C]Acetic Acid

- Red phosphorus and bromine (for Hell-Volhard-Zelinsky reaction) or other halogenating agents
- Ammonia solution
- Solvents for reaction and recrystallization (e.g., ethanol, water)
- Ion-exchange resin (optional, for purification)
- Reagents for HPLC or TLC analysis[11]

#### Procedure:

- $\alpha$ -Halogenation of  $[^{14}\text{C}]$ Acetic Acid:
  - $[^{14}\text{C}]$ Acetic acid is converted to  $\alpha$ -bromo- $[^{14}\text{C}]$ acetic acid. This can be achieved using the Hell-Volhard-Zelinsky reaction, which involves reacting the carboxylic acid with bromine in the presence of a catalytic amount of phosphorus tribromide.
- Amination:
  - The  $\alpha$ -bromo- $[^{14}\text{C}]$ acetic acid is then reacted with an excess of ammonia. The ammonia acts as a nucleophile, displacing the bromide to form  $[^{14}\text{C}]$ glycine.
- Purification:
  - The crude  $[^{14}\text{C}]$ glycine is purified. This can be done by recrystallization from a suitable solvent system (e.g., water/ethanol).
  - Alternatively, ion-exchange chromatography can be used for purification.[12]
- Quality Control:
  - Radiochemical and chemical purity are assessed by HPLC or thin-layer chromatography (TLC).[10]
  - The amount of radioactivity is quantified using a liquid scintillation counter (LSC).

- Specific activity is determined.

## Radiolabeling of Glycine with Tritium ( $[^3\text{H}]\text{Glycine}$ )

This protocol is based on the catalytic exchange method using tritium gas.[\[13\]](#)

Workflow for  $[^3\text{H}]\text{Glycine}$  Synthesis:



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Caption: Workflow for the synthesis of  $[^3\text{H}]\text{Glycine}$ .

Materials and Reagents:

- Glycine
- Tritium ( ${}^3\text{H}_2$ ) gas
- Catalyst (e.g., Palladium on carbon, Pd/C)
- Solvent (e.g., water)
- Reagents for HPLC analysis[\[11\]](#)

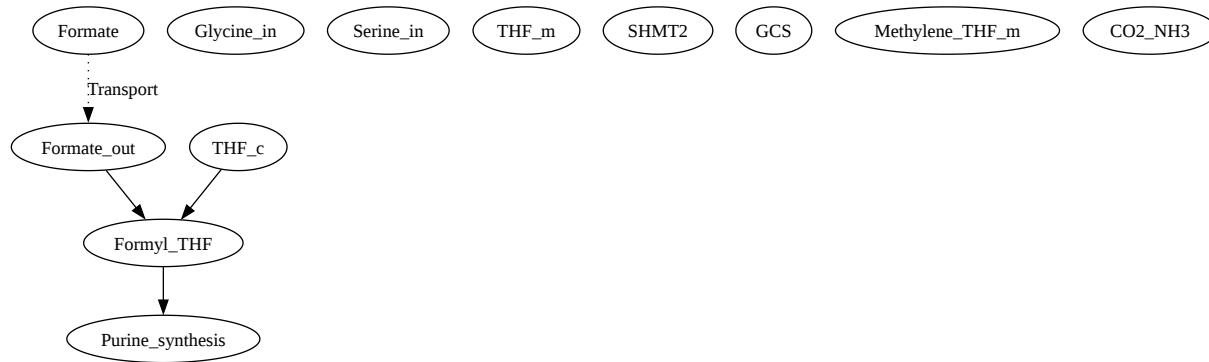
Procedure:

- Catalytic Hydrogen Isotope Exchange:
  - Glycine is dissolved or suspended in a suitable solvent (e.g., water) in a reaction vessel.
  - A catalyst, such as palladium on carbon, is added.

- The vessel is connected to a tritium manifold, and the air is evacuated and replaced with tritium gas.[14]
- The reaction mixture is stirred at a specific temperature (e.g., room temperature or elevated) for a defined period (hours to days).[13]
- Removal of Labile Tritium:
  - After the reaction, the excess tritium gas is recovered.
  - The catalyst is removed by filtration.
  - The solvent is evaporated, and the residue is repeatedly dissolved in water or a protic solvent and evaporated to remove labile tritium atoms (those attached to heteroatoms like oxygen and nitrogen).
- Purification:
  - The non-labile labeled [<sup>3</sup>H]glycine is purified by HPLC to separate it from any radiolytic byproducts.[9]
- Quality Control:
  - Radiochemical purity is determined by HPLC with radioactivity detection.[7]
  - The position of the tritium label can be determined by <sup>3</sup>H-NMR spectroscopy.[15]
  - The total radioactivity is measured by liquid scintillation counting to determine the specific activity.

## Glycine Metabolism and its Relevance

Radiolabeled glycine is instrumental in studying key metabolic pathways. One such central pathway is the Glycine Cleavage System (GCS), which is a major route for glycine catabolism and a source of one-carbon units for various biosynthetic processes.[16][17]



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## References

- 1. [jnm.snmjournals.org](http://jnm.snmjournals.org) [jnm.snmjournals.org]
- 2. [youtube.com](http://youtube.com) [youtube.com]
- 3. State of art in <sup>11</sup>C labelled radiotracers synthesis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. AN IMPROVED SYNTHESIS OF GLYCINE-1-C14 AND GLYCINE-2-C14 FROM C14-LABELED ACETIC ACID [escholarship.org]
- 5. <sup>11</sup>C-labelled glycine: synthesis and preliminary report on its use in the investigation of intracranial tumours using positron emission tomography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Radiolabeling with <sup>[11]C</sup>HCN for Positron Emission Tomography - PMC [pmc.ncbi.nlm.nih.gov]

- 7. Radiolabeling and quality control of therapeutic radiopharmaceuticals: optimization, clinical implementation and comparison of radio-TLC/HPLC analysis, demonstrated by [177Lu]Lu-PSMA - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Optimization of [11C]HCN production and no-carrier-added [1-11C]amino acid synthesis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. benchchem.com [benchchem.com]
- 10. bachem.com [bachem.com]
- 11. helixchrom.com [helixchrom.com]
- 12. researchgate.net [researchgate.net]
- 13. How Susceptible are Organic Compounds to Tritium Exchange Labeling - 911Metallurgist [911metallurgist.com]
- 14. Tritium-labelling of Peptides and Proteins - DTU Health Tech [healthtech.dtu.dk]
- 15. [Analysis of tritium-labeled glycine and alanine using 3H-NMR] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. Glycine cleavage system: reaction mechanism, physiological significance, and hyperglycinemia - PMC [pmc.ncbi.nlm.nih.gov]
- 17. One-Carbon Metabolism in Health and Disease - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for Radiolabeling of 2-Aminoacetic Acid (Glycine)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1601395#protocol-for-radiolabeling-of-2-aminoacetic-acid>]

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